

2-(2-Fluorophenyl)piperazine dihydrochloride

basic properties

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Compound of Interest

Compound Name: 2-(2-Fluorophenyl)piperazine
dihydrochloride

CAS No.: 115238-06-7

Cat. No.: B2839461

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2-(2-Fluorophenyl)piperazine Dihydrochloride: Core Properties, Synthetic Utility, and CNS Drug Discovery Applications

Executive Summary & Pharmacological Significance

In the landscape of central nervous system (CNS) drug discovery, the piperazine ring is a privileged scaffold. When substituted at the 2-position with a 2-fluorophenyl group, it yields 2-(2-Fluorophenyl)piperazine, a highly specialized pharmacophore^[1]. Supplied predominantly as a dihydrochloride salt (CAS: 115238-06-7)^[2], this building block is critical for synthesizing ligands targeting serotonin (5-HT) receptors, dopamine receptors, and metabotropic glutamate receptors (mGluRs)^{[3][4]}.

As an Application Scientist, the choice to utilize the 2-substituted piperazine over the more common 1-substituted (N-aryl) piperazines is deliberate. The carbon-linked aryl group (C2-position) fundamentally alters the basicity of the adjacent nitrogens and provides unique vector geometries for exploring deep, hydrophobic G-protein-coupled receptor (GPCR) binding pockets^[3].

Physicochemical Profiling & Causality of the Salt Form

Understanding the physical properties of this intermediate is the first step in designing robust synthetic routes. Below is the comparative baseline data for the compound:

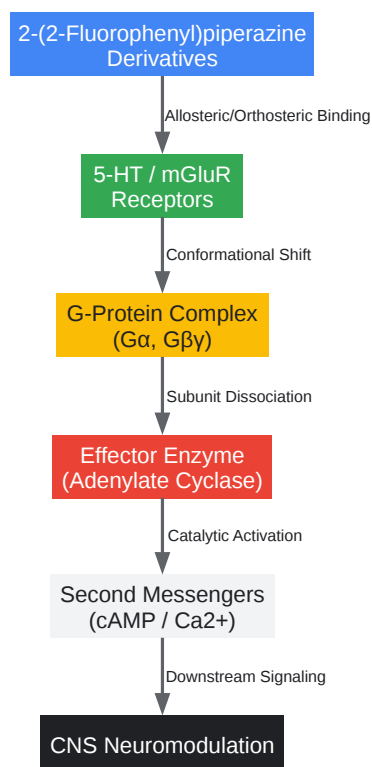
Property	2-(2-Fluorophenyl)piperazine Dihydrochloride	2-(2-Fluorophenyl)piperazine (Free Base)
CAS Number	115238-06-7[2]	137684-18-5[1]
Molecular Formula	C ₁₀ H ₁₅ Cl ₂ FN ₂	C ₁₀ H ₁₃ FN ₂ [1]
Molecular Weight	253.15 g/mol	180.22 g/mol [1]
SMILES	<chem>C1=CC=C(C(=C1)C2CNCCN2)F.Cl.Cl</chem>	<chem>C1=CC=C(C(=C1)C2CNCCN2)F</chem> [1]
Physical State	Crystalline Solid (Powder)	Viscous Liquid / Low-Melting Solid
Solubility	H ₂ O, DMSO, Methanol	Dichloromethane, Ethyl Acetate, Toluene

The Causality of Form Selection: Why do medicinal chemists overwhelmingly prefer the dihydrochloride salt over the free base? The secondary amines in the piperazine ring are highly susceptible to atmospheric oxidation and N-formylation over time. By protonating these amines with hydrochloric acid, the lone pairs are sequestered, drastically increasing shelf-life and preventing degradation. Furthermore, the salt form is highly crystalline and non-hygroscopic. This allows for precise stoichiometric weighing during high-throughput screening and parallel synthesis—a critical requirement when equivalent ratios dictate the success of cross-coupling reactions.

Structural Pharmacology & Target Engagement

The presence of the fluorine atom at the ortho-position of the phenyl ring is not merely for metabolic stability (preventing CYP450 oxidation); it is a conformational lock. The highly

electronegative fluorine induces a steric and electrostatic repulsion against the piperazine chair conformation. This restricts the rotational freedom (dihedral angle) of the phenyl ring, locking the molecule into a specific 3D geometry that perfectly aligns with the narrow binding clefts of 5-HT_{1a}/5-HT_{2a} receptors[3] and the allosteric sites of mGluR7[4].



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Fig 1: GPCR signal transduction modulated by 2-(2-fluorophenyl)piperazine derivatives.

Self-Validating Synthetic Methodology: SNAr Protocol

To incorporate 2-(2-Fluorophenyl)piperazine into a larger drug scaffold (such as synthesizing an mGluR7 positive allosteric modulator[4] or an mGluR2 modulator[5]), a Nucleophilic Aromatic Substitution (SNAr) is the industry standard.

The following protocol is designed as a self-validating system, ensuring that each step contains an analytical checkpoint before progression.

Protocol: S_NAr Coupling of 2-(2-Fluorophenyl)piperazine Dihydrochloride

Objective: Couple the piperazine intermediate with a chloro-heterocycle (e.g., a chloroquinoline or triazolopyridine[4][5]).

Step 1: In-Situ Freebasing (Preparation of the Nucleophile)

- Action: Suspend 1.0 eq of **2-(2-Fluorophenyl)piperazine dihydrochloride** in anhydrous N,N-Dimethylformamide (DMF) (0.2 M concentration). Add 3.5 eq of N,N-Diisopropylethylamine (DIPEA). Stir at room temperature for 15 minutes.
- Causality: DMF is chosen for its high dielectric constant, which stabilizes the polar transition state of the S_NAr reaction. DIPEA is selected over standard bases (like NaOH or Triethylamine) because its bulky isopropyl groups provide severe steric hindrance. This prevents DIPEA from acting as a competing nucleophile against the electrophile, ensuring only the liberated piperazine reacts. The 3.5 eq ensures complete neutralization of the two HCl equivalents, leaving an excess to scavenge the HCl byproduct generated during the S_NAr.

Step 2: Electrophilic Addition & Thermal Activation

- Action: Add 1.05 eq of the aryl chloride (electrophile). Heat the reaction mixture to 80°C under a nitrogen atmosphere.
- Validation Check 1 (In-Process Control): After 4 hours, remove a 10 µL aliquot, dilute in 1 mL of Acetonitrile/Water (1:1), and inject into the LC-MS. Do not proceed until the Extracted Ion Chromatogram (EIC) shows the starting material peak (m/z 181.1 [M+H]⁺ for the free base) is <5% by UV integration. If >5%, continue heating and re-check in 2 hours.

Step 3: Quench and Aqueous Workup

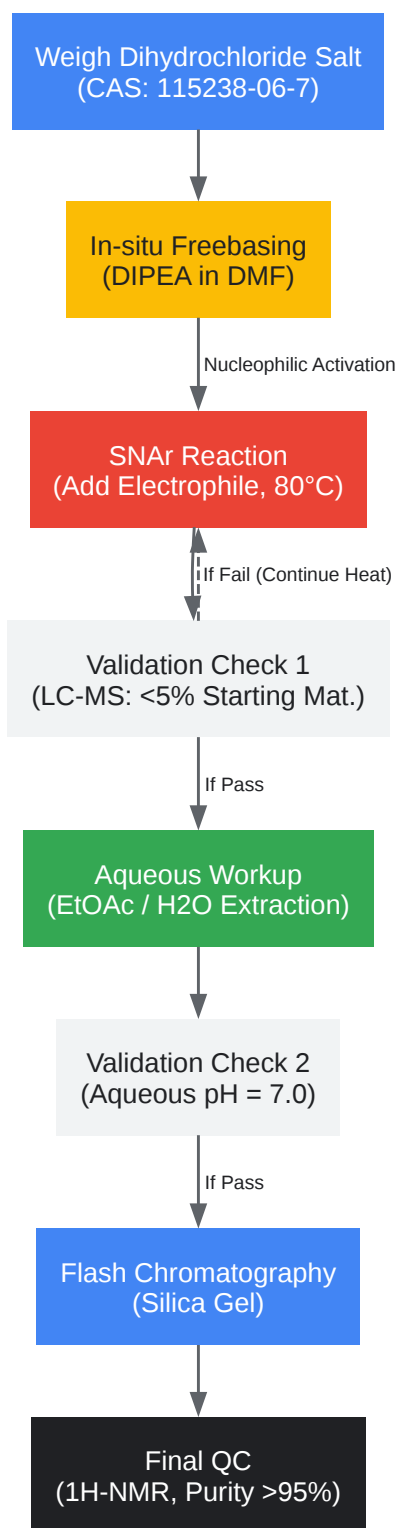
- Action: Cool the reaction to room temperature. Quench by pouring into ice-cold saturated aqueous NaHCO₃. Extract 3x with Ethyl Acetate (EtOAc). Wash the combined organic layers

with 5% aqueous LiCl (to remove residual DMF), followed by brine.

- Validation Check 2: Test the pH of the final aqueous wash. It must be strictly neutral (pH ~7.0). An acidic pH indicates incomplete removal of the hydrochloride salts, which will streak during chromatography.

Step 4: Isolation

- Action: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify via silica gel flash chromatography (DCM:MeOH gradient).



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Fig 2: Self-validating synthetic workflow for Nucleophilic Aromatic Substitution (SNAr).

Conclusion

2-(2-Fluorophenyl)piperazine dihydrochloride is far more than a simple chemical reagent; it is a meticulously engineered structural motif. By understanding the causality behind its salt formulation, the steric implications of its ortho-fluoro substitution, and the precise conditions required for its nucleophilic activation, drug development professionals can reliably deploy this compound to discover the next generation of neurotherapeutics.

References

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